

The Solubility Profile of 4-Octylphenol: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	4-Octylphenol	
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This technical guide provides a comprehensive overview of the solubility of **4-Octylphenol** in various organic solvents, intended for researchers, scientists, and professionals in drug development. This document summarizes available solubility data, details relevant experimental protocols for solubility determination, and visualizes key biological signaling pathways affected by **4-Octylphenol**.

Core Focus: Solubility of 4-Octylphenol

4-Octylphenol is a non-ionic surfactant and an endocrine-disrupting chemical that is of significant interest in environmental and toxicological studies, as well as in various industrial applications. Its solubility is a critical parameter for formulation, delivery, and understanding its biological activity and environmental fate.

Quantitative and Qualitative Solubility Data

While comprehensive quantitative data on the solubility of **4-Octylphenol** in a wide range of organic solvents is not readily available in published literature, a summary of existing qualitative and semi-quantitative information is presented below. The data pertains to **4-Octylphenol** and its closely related isomer, 4-tert-Octylphenol, which often exhibits similar solubility characteristics.



Solvent	Chemical Class	Solubility	Temperature (°C)	Notes
Water	Protic	0.007 g/L	20	For 4-tert- Octylphenol.
Ethanol	Alcohol	Soluble / Freely Soluble	Not Specified	General qualitative assessment.
Methanol	Alcohol	Slightly Soluble	Not Specified	[1]
Acetone	Ketone	Soluble	Not Specified	[2][3]
Ether	Ether	Freely Soluble	Not Specified	General qualitative assessment.
Xylenes	Aromatic Hydrocarbon	Soluble	Not Specified	[3]
DMSO	Sulfoxide	Slightly Soluble	Not Specified	[1]
Fixed Oils	Lipid	Soluble	Not Specified	For Octylphenol isomers.[2]

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemical and pharmaceutical sciences. The following protocol is a generalized methodology based on the widely accepted "shake-flask" method, consistent with guidelines such as those from the Organisation for Economic Co-operation and Development (OECD) for determining solubility.[4] [5][6][7]

Principle of the Shake-Flask Method

The shake-flask method is a standard approach for determining the solubility of a substance in a given solvent.[8][9][10] It involves agitating an excess amount of the solid solute with the solvent at a constant temperature until equilibrium is reached. The concentration of the solute in the saturated solution is then determined analytically.



Materials and Equipment

- 4-Octylphenol (analytical grade)
- Selected organic solvents (HPLC grade or equivalent)
- · Thermostatically controlled shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- Analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC)

Step-by-Step Procedure

- Preparation of Supersaturated Solutions: Add an excess amount of 4-Octylphenol to a series of flasks, each containing a known volume of the desired organic solvent. The excess solid should be visually apparent.
- Equilibration: Seal the flasks and place them in a thermostatically controlled shaker set to the
 desired temperature (e.g., 25°C). Agitate the flasks for a sufficient period (e.g., 24-48 hours)
 to ensure that equilibrium is reached. Preliminary studies may be required to determine the
 optimal equilibration time.
- Phase Separation: After equilibration, allow the flasks to stand undisturbed at the constant temperature to allow the undissolved solid to settle.
- Sample Collection and Filtration: Carefully withdraw an aliquot of the supernatant using a
 pipette. To remove any suspended solid particles, filter the aliquot through a syringe filter into
 a clean vial.

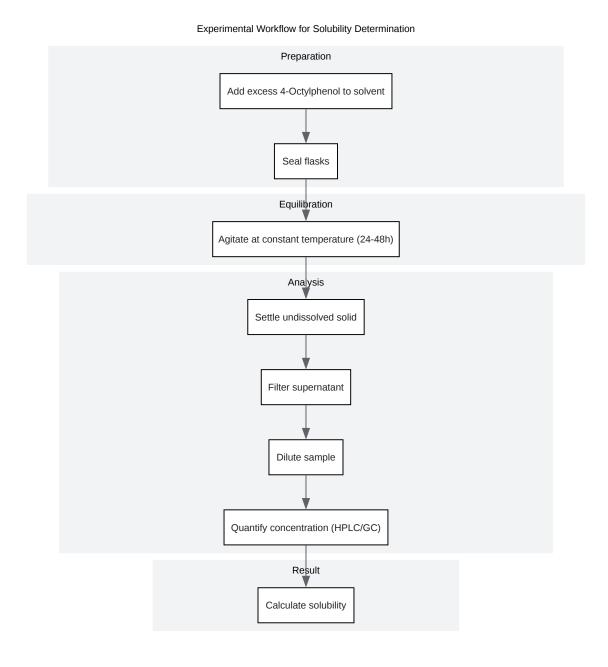


- Dilution: Accurately dilute the filtered saturated solution with the respective solvent to a concentration that falls within the linear range of the analytical method.
- Quantification: Analyze the diluted samples using a validated analytical method, such as HPLC or GC, to determine the concentration of 4-Octylphenol.
- Calculation: Calculate the solubility of **4-Octylphenol** in the solvent, typically expressed in g/L, mg/mL, or mol/L, based on the measured concentration and the dilution factor.

Visualization of Key Signaling Pathways

4-Octylphenol is known to exert biological effects, primarily through its activity as an endocrine disruptor. It can mimic the action of estrogen and modulate various signaling pathways. The following diagrams illustrate the general workflow for solubility determination and the key signaling pathways affected by **4-Octylphenol**.

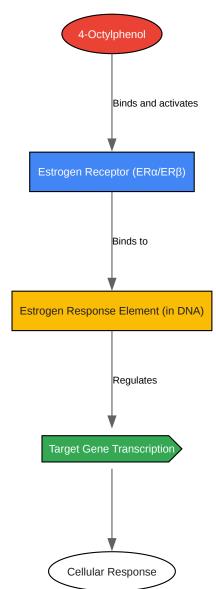




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Caption: Workflow for determining the solubility of **4-Octylphenol**.



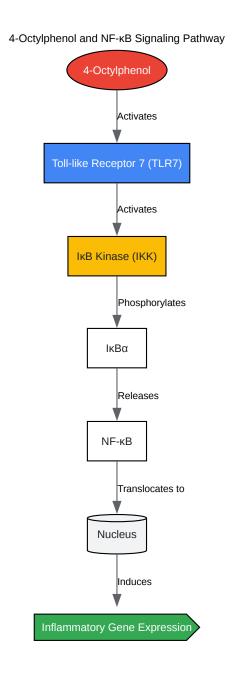


4-Octylphenol and Estrogen Receptor Signaling

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Caption: **4-Octylphenol**'s interaction with the estrogen receptor pathway.





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Caption: Involvement of **4-Octylphenol** in the NF-кB signaling pathway.[11][12][13][14]



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